

Application Notes and Protocols: Storage and Handling of 3-Chlorophenyl diethylcarbamate

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 3-Chlorophenyl diethylcarbamate

CAS No.: 159390-33-7

Cat. No.: B2628866

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Abstract: This document provides a comprehensive guide for the safe storage and handling of **3-Chlorophenyl diethylcarbamate** (CAS No. 159390-33-7). Designed for researchers, scientists, and drug development professionals, these protocols are grounded in established safety data and best laboratory practices. The guide emphasizes not just the procedures, but the scientific rationale behind them to ensure both experimental integrity and personnel safety. As a carbamate compound, **3-Chlorophenyl diethylcarbamate** is a suspected cholinesterase inhibitor, necessitating stringent handling protocols.

Compound Identification and Properties

3-Chlorophenyl diethylcarbamate is a research chemical often utilized in studies related to the mechanisms of carbamate pesticides and their environmental impact.^[1] Its physical and chemical properties are fundamental to understanding its storage and handling requirements.

Property	Value	Source
CAS Number	159390-33-7	[1]
Molecular Formula	C ₁₁ H ₁₄ ClNO ₂	[1]
Molecular Weight	227.69 g/mol	[1]
Appearance	Yellow to pale yellow to colorless oil	[2]
Boiling Point	305.2 ± 34.0 °C (Predicted)	[1][2]
Density	1.162 ± 0.06 g/cm ³ (Predicted)	[1][2]
Solubility	Insoluble in water (predicted based on analogs)	[3]

Hazard Identification and Mechanistic Toxicology

The primary hazard associated with **3-Chlorophenyl diethylcarbamate** stems from its classification as a carbamate, a class of compounds known to act as cholinesterase inhibitors. [1] This mechanism is the causal factor behind its acute toxicity. By inhibiting the cholinesterase enzyme, the neurotransmitter acetylcholine accumulates, leading to overstimulation of the nervous system. Therefore, all handling procedures must be designed to prevent any route of exposure.

GHS Hazard Summary:

Caption: GHS Pictograms and associated hazard statements for **3-Chlorophenyl diethylcarbamate**.

Long-Term Storage Protocols

Proper storage is critical for maintaining the chemical integrity of **3-Chlorophenyl diethylcarbamate** and ensuring laboratory safety. The compound is moisture-sensitive and requires controlled conditions to prevent degradation.

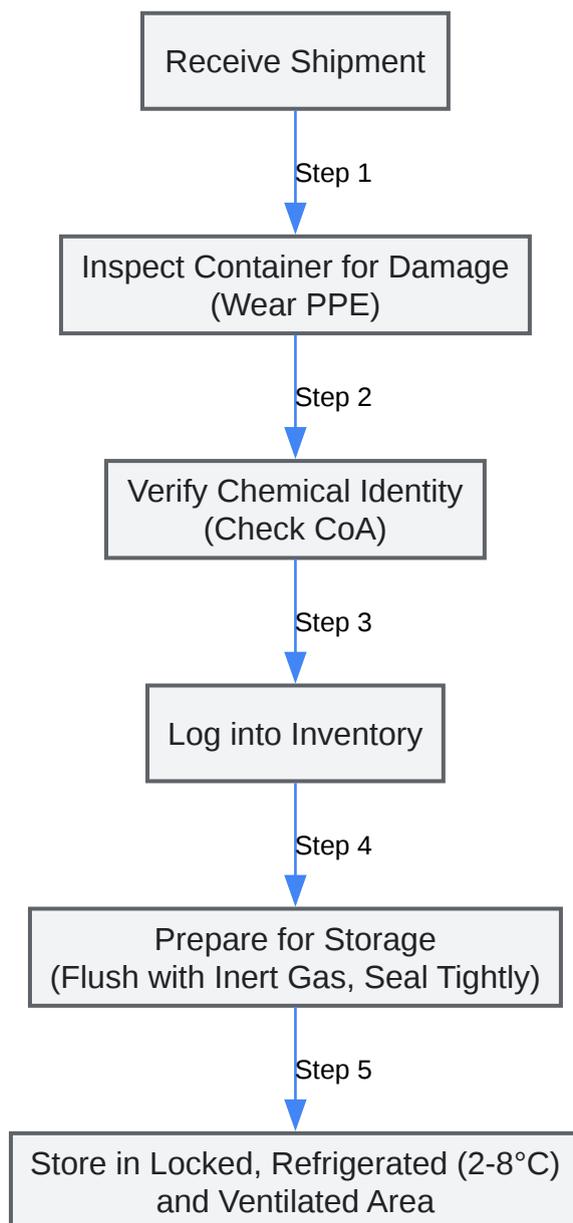
Table of Recommended Storage Conditions:

Parameter	Recommendation	Rationale
Temperature	2 - 8 °C (Refrigerated)	Minimizes thermal degradation and preserves compound stability.[2]
Atmosphere	Under inert gas (e.g., Argon, Nitrogen)	Prevents oxidation and hydrolysis, as the compound is moisture-sensitive.[4]
Container	Tightly sealed, amber glass bottle	Protects from moisture and light-induced degradation.[4]
Location	Well-ventilated, locked chemical cabinet or refrigerator	Ensures security for a toxic substance and prevents accumulation of vapors in case of a leak.

Protocol for Compound Reception and Storage

- **Inspection:** Upon receipt, inspect the container for any signs of damage or leaks. Wear appropriate PPE (gloves, safety glasses) during this process.
- **Verification:** Confirm the chemical identity and purity against the certificate of analysis.
- **Labeling:** Ensure the container is clearly labeled with the chemical name, CAS number, date of receipt, and all relevant GHS hazard pictograms.
- **Inerting:** Before sealing for long-term storage, gently flush the headspace of the container with an inert gas like argon or nitrogen. This displaces moisture and oxygen, which is a critical step for a moisture-sensitive compound.[4]
- **Sealing:** Tightly close the container. For extra protection against moisture ingress, wrap the cap and neck with Parafilm®.
- **Logging:** Record the compound's receipt, quantity, and assigned storage location in the laboratory's chemical inventory system.

- Storage: Place the sealed container in a designated, labeled secondary container within a 2-8 °C refrigerator that is approved for chemical storage. The area must be accessible only to authorized personnel.

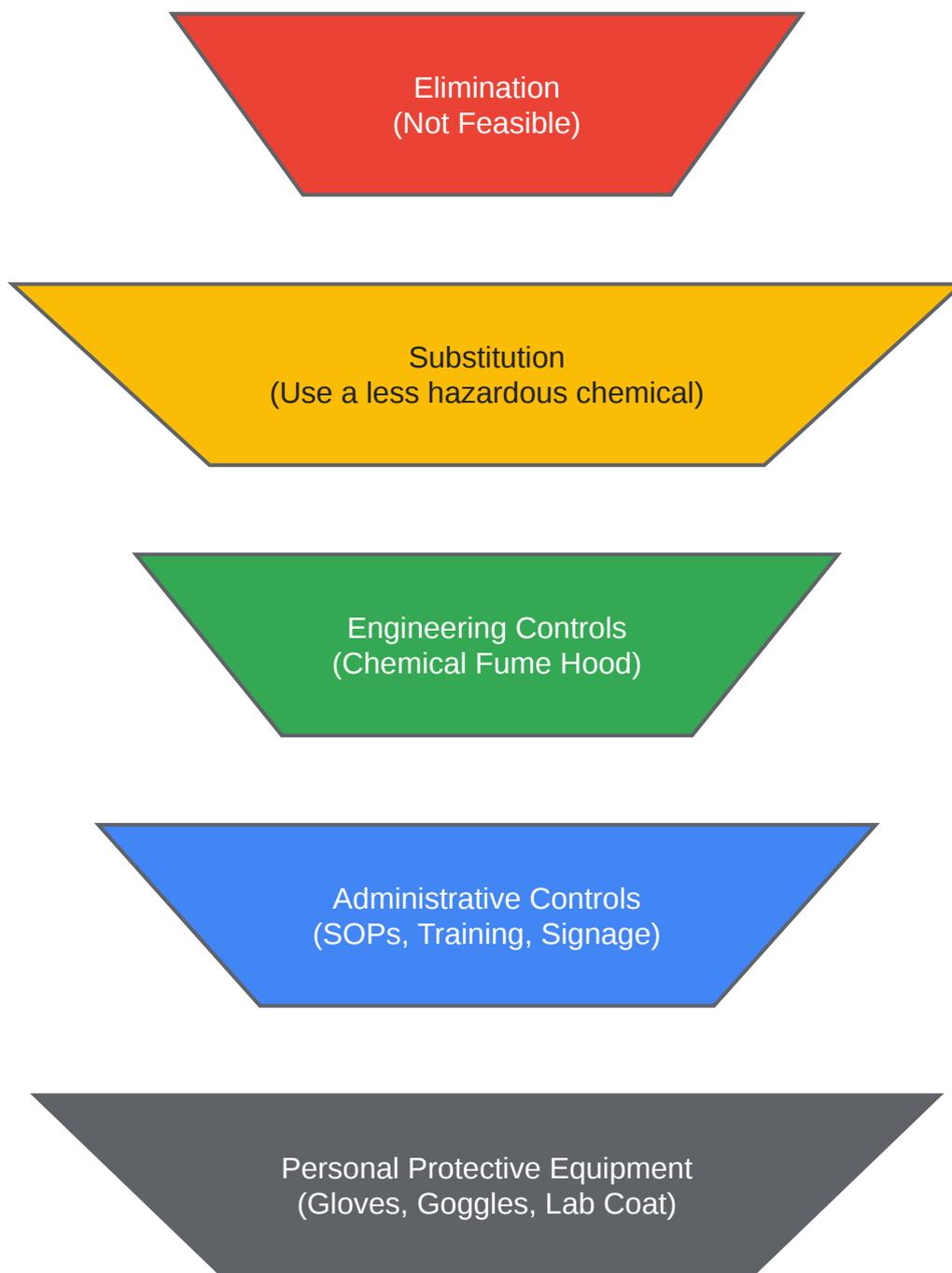


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Caption: Workflow for receiving and storing **3-Chlorophenyl diethylcarbamate**.

Safe Handling and Personal Protective Equipment (PPE)

Given its acute toxicity and irritant properties, a multi-layered safety approach based on the hierarchy of controls is mandatory.



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Sources

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